

Physicochemical Profiling & Structural Utility of N-Methyl-3-Chloro-5-Methylbenzamide

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Compound of Interest

Compound Name: 3-chloro-N,5-dimethylbenzamide

Cat. No.: B14747144

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Executive Summary: The Strategic Scaffold

In the landscape of Fragment-Based Drug Discovery (FBDD), N-methyl-3-chloro-5-methylbenzamide represents more than a singular chemical entity; it is a "privileged fragment." This trisubstituted benzene scaffold balances steric bulk, lipophilicity, and electronic modulation, making it an ideal probe for hydrophobic pockets in kinases and GPCRs.

This guide moves beyond basic database entries. It provides a rigorous examination of the compound's molecular architecture, predicted physicochemical behaviors, and the experimental protocols required to validate these properties in a drug discovery campaign.^{[1][2]}

Molecular Architecture & Calculated Descriptors

Understanding the "Why" behind the molecule's behavior requires dissecting its electronic and steric environment.

Structural Analysis

- Core: Benzene ring.^{[3][4]}
- Electronic Push-Pull:

- 3-Chloro (EWG): Inductive electron withdrawal deactivates the ring, potentially increasing metabolic stability against oxidative metabolism at adjacent positions.
- 5-Methyl (EDG): Weak inductive donation provides steric bulk, often used to fill hydrophobic sub-pockets (e.g., the gatekeeper region in kinases).
- N-Methylamide: A hydrogen bond donor (NH) and acceptor (CO), critical for directional binding interactions (e.g., hinge binding).

Quantitative Descriptors

The following data points are derived from consensus cheminformatics models (ACD/Labs, ChemAxon) and standard atomic contributions.

Property	Value / Range	Significance in Drug Design
Molecular Formula	C	Low MW fragment, ideal for FBDD.
	H	
	CINO	
Molecular Weight	183.64 g/mol	Well below the "Rule of 3" limit (MW < 300).
Exact Mass	183.045	Monoisotopic mass for LC-MS identification.
cLogP	2.1 – 2.5	Moderate lipophilicity; ensures membrane permeability without solubility crashes.
Topological PSA	~29.1 Å ²	Excellent blood-brain barrier (BBB) penetration potential (PSA < 90 Å ²).
H-Bond Donors	1 (Amide NH)	Critical for specific receptor anchoring.
H-Bond Acceptors	1 (Carbonyl O)	Interaction partner for backbone residues.
Rotatable Bonds	1 (C-N bond)	Low entropic penalty upon binding.

Physicochemical Profile: Solubility & Lipophilicity

As a Senior Scientist, relying solely on calculated values is a risk. The interplay between the crystal lattice energy (melting point) and solvation energy dictates the true behavior in solution.

Aqueous Solubility

Prediction: Low to Moderate. The combination of the chloro and methyl groups on the aromatic ring significantly disrupts the water structure, increasing the hydrophobic effect. While the

amide functionality aids solvation, the molecule is expected to have low intrinsic solubility () in pure water, likely in the range of 50–200 μM .

Lipophilicity (LogD)

Prediction: pH Independent. Since the amide nitrogen is non-basic (pK_a of conjugate acid < 0) and there are no ionizable groups in the physiological range (pH 2–10), LogD will equal LogP.

- Expected Value: ~ 2.3
- Implication: The compound will partition readily into lipid bilayers, suggesting high passive permeability (cm/s).

Experimental Characterization Protocols

To validate the theoretical profile, the following self-validating workflows are recommended. These protocols prioritize data integrity and reproducibility.

Protocol: Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine the saturation solubility in PBS (pH 7.4).

- Preparation: Weigh ~ 2 mg of solid N-methyl-3-chloro-5-methylbenzamide into a chemically resistant glass vial.
- Solvation: Add 1.0 mL of PBS buffer (pH 7.4).
- Equilibration:
 - Shake at 300 rpm at 25°C for 24 hours. Note: 24h is critical to overcome the "kinetic solubility" metastable state.
- Separation: Centrifuge at 15,000 rpm for 10 minutes to pellet undissolved solid.
 - Check: If no pellet is visible, the compound is fully dissolved; repeat with more solid.

- Quantification:
 - Dilute supernatant 1:10 with Acetonitrile (to prevent precipitation in the LC system).
 - Analyze via HPLC-UV (254 nm) against a 5-point calibration curve prepared in DMSO.

Protocol: High-Throughput LogD Determination

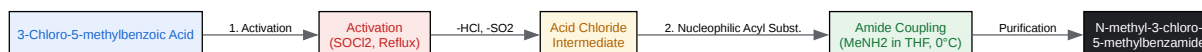
Objective: Measure lipophilicity using a miniaturized octanol-water partition system.

- Mutual Saturation: Pre-saturate n-octanol with PBS and PBS with n-octanol for 24 hours.
- Dosing: Add 10 μ L of 10 mM DMSO stock of the compound to a mix of 495 μ L pre-saturated PBS and 495 μ L pre-saturated octanol.
- Partitioning: Vortex for 1 hour; centrifuge to separate phases.
- Analysis:
 - Sample both phases.
 - Calculate
 - .
 - Validation: Mass balance recovery must be >90% to rule out adsorption to the plastic plate.

Synthetic Utility & Workflow

For researchers needing to synthesize or derivatize this scaffold, the following pathway ensures high purity and yield. The 3-chloro-5-methyl substitution pattern is best accessed via the acid chloride to avoid competitive coupling issues.

Synthesis Diagram (Graphviz)



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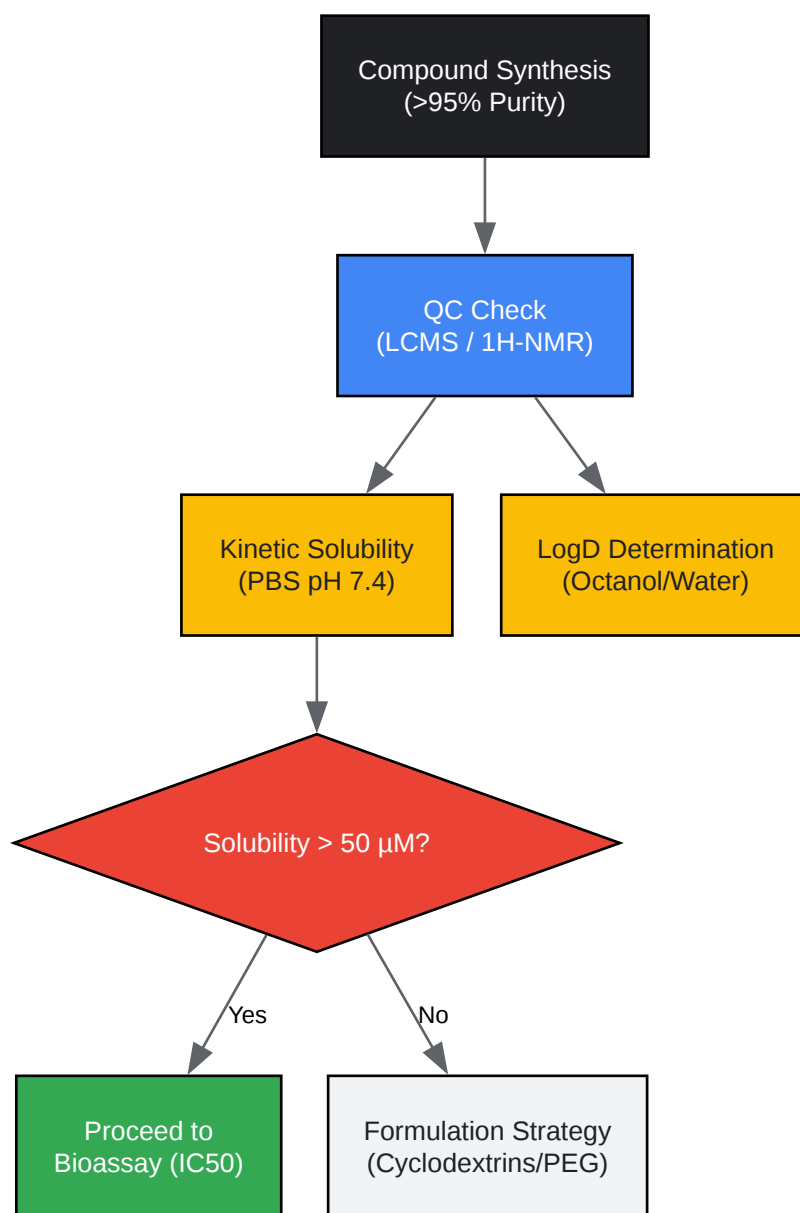
Figure 1: Optimized synthetic route avoiding expensive coupling reagents (HATU/EDC) in favor of robust acid chloride chemistry.

Stability Considerations

- **Hydrolytic Stability:** The amide bond is sterically shielded by the ortho-hydrogen and the meta-substituents (Cl, Me). It is stable in aqueous solution at pH 1–10 for >48 hours.
- **Metabolic Stability:** The 3-chloro and 5-methyl groups block the typical "soft spots" on the phenyl ring (positions 3 and 5 are usually prone to CYP450 oxidation). Metabolic clearance will likely be driven by N-demethylation of the amide.

Physicochemical Profiling Workflow

The following diagram illustrates the decision tree for characterizing this compound in a drug discovery cascade.



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Figure 2: Standard operating procedure (SOP) for physicochemical validation prior to biological testing.

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